

Application Notes: Fertirelin in Fixed-Time Artificial Insemination (FTAI) Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fertirelin

Cat. No.: B549972

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Introduction

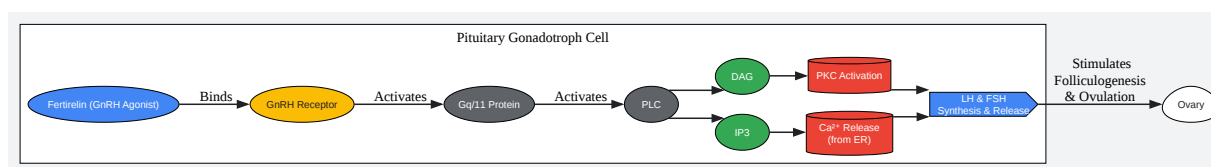
Fertirelin, a synthetic analogue of gonadotropin-releasing hormone (GnRH), is a critical component in modern reproductive management programs for cattle.^[1] As a potent GnRH agonist, **Fertirelin** is utilized in fixed-time artificial insemination (FTAI) protocols to precisely control the follicular wave and synchronize ovulation, thereby eliminating the need for traditional estrus (heat) detection.^{[2][3]} This allows for the insemination of large groups of animals at a predetermined time, leading to improved reproductive efficiency, shortened calving intervals, and more uniform calf crops.^{[1][4]} These notes provide detailed protocols and technical data for researchers, scientists, and drug development professionals on the application of **Fertirelin** in bovine FTAI systems.

Mechanism of Action

Fertirelin functions by binding to GnRH receptors on the gonadotroph cells of the anterior pituitary gland. This binding initially triggers a surge in the synthesis and release of gonadotropins: Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH).

- **Initial GnRH (Fertirelin) Administration:** The first injection, typically at the start of a protocol, causes an LH surge that induces ovulation of a dominant follicle or luteinization of follicular tissue, initiating a new follicular wave across the herd. This effectively synchronizes the estrous cycles of the treated animals.

- **Sustained Action & Downregulation:** While the initial surge is key for synchronization, prolonged, continuous stimulation by a GnRH agonist paradoxically leads to the downregulation and desensitization of GnRH receptors. This subsequent suppression of gonadotropin secretion is a principle exploited in other therapeutic areas. However, in FTAI protocols, **Fertirelin** is administered in precisely timed pulses to achieve synchronization rather than suppression.
- **Final GnRH (**Fertirelin**) Administration:** A second **Fertirelin** injection is given approximately 48 hours after the administration of prostaglandin F2 α (PGF2 α). The PGF2 α causes luteolysis (regression of the corpus luteum), reducing progesterone levels and allowing the new dominant follicle to mature. The final **Fertirelin** injection then induces a precisely timed LH surge, leading to ovulation of this mature follicle approximately 24-32 hours later and allowing for successful fixed-time insemination.



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Caption: GnRH agonist (**Fertirelin**) signaling pathway in a pituitary gonadotroph cell.

Common Fixed-Time AI Protocols Utilizing Fertirelin

The Ovsynch protocol is the foundational GnRH-based system for FTAI. Several variations have been developed to improve efficacy in different types of cattle (e.g., dairy vs. beef, cows vs. heifers).

1. Ovsynch-56 / CO-Synch-66 Protocol

This is a widely used protocol, particularly in dairy and beef cows. The name variation often relates to the timing of AI. In Ovsynch-56, AI is performed 56 hours after PGF2 α (or 16h after the second GnRH). In CO-Synch protocols, the second GnRH injection is given concurrently with AI.

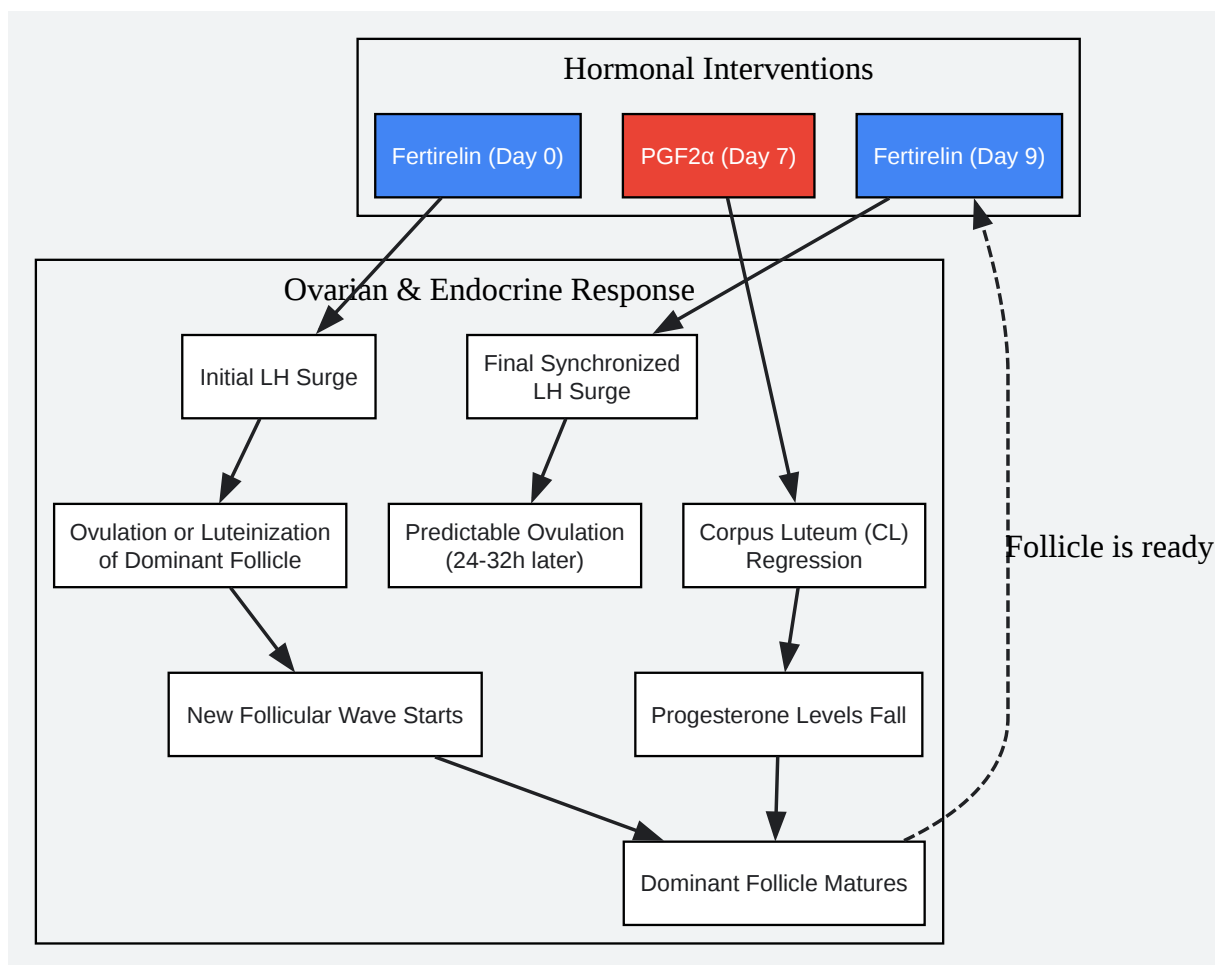


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Caption: A typical 7-day Ovsynch FTAI protocol workflow.

2. 5-Day CO-Synch + CIDR Protocol

This protocol is often recommended for beef cows as it has been shown to yield high pregnancy rates. The inclusion of a Controlled Internal Drug Release (CIDR) insert, which contains progesterone, helps induce cyclicity in non-cycling (anestrous) cows.



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Caption: Hormonal and physiological relationships in an Ovsynch protocol.

Experimental Protocols

The following provides a generalized methodology for a study comparing different doses of **Fertirelin** within an Ovsynch protocol, based on common research practices.

1. Objective: To compare the efficacy (e.g., conception rate) of a 50 µg versus a 100 µg dose of **Fertirelin** in a standard Ovsynch FTAI protocol in lactating dairy cows.

2. Animal Selection:

- Select healthy, lactating, multiparous Holstein-Friesian cows.
- Animals should be a minimum of 40-60 days postpartum.
- Ensure cows have a Body Condition Score (BCS) of at least 2.5 (1-5 scale) or 5 (1-9 scale).
- Exclude animals with clinical signs of uterine infection or other reproductive abnormalities identified via veterinary examination.

3. Treatment Groups & Protocol:

- Randomly assign cows to one of two treatment groups:
 - Group 1 (50 µg): Receives 50 µg of **Fertirelin** for both GnRH injections.
 - Group 2 (100 µg): Receives 100 µg of **Fertirelin** for both GnRH injections.
- Day 0: Administer the first dose of **Fertirelin** (50 µg or 100 µg) via intramuscular (IM) injection.
- Day 7: Administer a luteolytic dose of PGF2α (e.g., 500 µg cloprostenol) via IM injection.
- Day 9: Administer the second dose of **Fertirelin** (50 µg or 100 µg) via IM injection.
- Day 10 (16-19 hours post-GnRH2): Perform artificial insemination on all cows using semen from a single, proven sire.

4. Data Collection & Analysis:

- Blood Sampling (Optional): To confirm hormonal response, collect blood samples immediately before and at timed intervals (e.g., 0, 60, 120, 180 minutes) after the first **Fertirelin** injection to measure plasma LH concentrations via radioimmunoassay (RIA).

- **Ultrasonography (Optional):** Perform transrectal ultrasonography on Days 0, 7, 9, and 11 to monitor follicular dynamics and confirm ovulation.
- **Pregnancy Diagnosis:** Perform pregnancy diagnosis via transrectal ultrasonography between 35 and 60 days post-AI.
- **Statistical Analysis:** Analyze conception rates (number of pregnant cows / number of inseminated cows) between the two groups using a Chi-square test. Analyze hormone concentration data using ANOVA for repeated measures. A p-value < 0.05 is typically considered significant.

Data Summary: Efficacy of Fertirelin in FTAI Protocols

The following table summarizes quantitative data from studies evaluating **Fertirelin** in various FTAI protocols.

Protocol	Animal Type	Fertirelin Doses (GnRH1 / GnRH2)	Key Outcome	Conception/ Pregnancy Rate (%)	Reference
Ovsynch	Postpartum Anoestrus Dairy Cows	50 µg / 50 µg	Conception Rate	61.1%	
Ovsynch	Postpartum Anoestrus Dairy Cows	100 µg / 100 µg	Conception Rate	59.5%	
Ovsynch/TAI	Dairy Cows	100 µg (Dose specified)	Conception Rate	59.1%	
Double-Ovsynch + 1 AI	Multiparous Holstein Cows	Not specified	Pregnancy Rate	64.8%	
Double-Ovsynch + 2 AI	Multiparous Holstein Cows	Not specified	Pregnancy Rate	61.1%	
Standard Ovsynch + 1 AI	Multiparous Holstein Cows	Not specified	Pregnancy Rate	42.6%	
CO-Synch + CIDR (7-day)	Beef Cows	100 µg (Gonadorelin)	Pregnancy Rate	~58%	
5-day CO-Synch + CIDR	Beef Cows	100 µg (Gonadorelin)	Pregnancy Rate	~62%	

Note: Studies have demonstrated that a reduced dose of 50 µg **Fertirelin** can be used in Ovsynch protocols for dairy cows without negatively impacting the efficiency of ovulation synchronization or conception rates when compared to a 100 µg dose. This allows for a reduction in drug costs. Plasma LH concentrations have been shown to reach similar peaks (~5 ng/ml) 120 minutes after IM administration for both 50 µg and 100 µg doses.

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- To cite this document: BenchChem. [Application Notes: Fertirelin in Fixed-Time Artificial Insemination (FTAI) Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549972#fixed-time-artificial-insemination-ftai-protocols-using-fertirelin]

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